

# In-Depth Technical Guide: Sulfo-Cy5-Maleimide

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## Compound of Interest

Compound Name: **Sulfo-Cy5-Mal**  
Cat. No.: **B15601081**

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For Researchers, Scientists, and Drug Development Professionals

**Disclaimer:** This document is intended for informational purposes only and does not constitute a formal Safety Data Sheet (SDS). A comprehensive, official SDS for **Sulfo-Cy5-Maleimide** was not available at the time of writing. The safety information provided is compiled from product pages of various suppliers and data sheets for chemically related compounds. It is imperative to consult the official documentation provided by the supplier and to conduct a thorough risk assessment before handling this chemical.

## Core Safety & Handling

While a specific Safety Data Sheet for **Sulfo-Cy5-Maleimide** is not publicly available, information from suppliers and data for analogous compounds suggest that it should be handled with care in a laboratory setting. One supplier's SDS for a similar "Cy5 Maleimide" states it is not a hazardous substance or mixture<sup>[1]</sup>. However, an SDS for a related "Cy5-NHS" ester indicates potential hazards, including being harmful if swallowed, in contact with skin, or inhaled, and may cause allergic skin reactions<sup>[2]</sup>. Given this discrepancy, it is prudent to treat **Sulfo-Cy5-Maleimide** as a potentially hazardous substance.

Standard laboratory safety protocols should be strictly followed. This includes wearing appropriate personal protective equipment (PPE) such as safety goggles with side shields, chemical-resistant gloves, and a lab coat. Work should be conducted in a well-ventilated area or under a chemical fume hood. Avoid inhalation of dust and direct contact with skin and eyes.

## Storage & Stability

**Sulfo-Cy5-Maleimide** is typically supplied as a dark blue powder.<sup>[3]</sup> For long-term stability, it should be stored at -20°C in the dark and kept desiccated.<sup>[3][4][5][6]</sup> When stored correctly, the product is stable for 12 to 24 months upon receipt.<sup>[4][5]</sup> For transportation, it can be kept at room temperature for up to three weeks.<sup>[3][4][5]</sup> Stock solutions, typically prepared in anhydrous DMSO or DMF, should be stored at -20°C and protected from light and moisture; repeated freeze-thaw cycles should be avoided.<sup>[7]</sup>

## Physicochemical & Spectral Data

The quantitative data for **Sulfo-Cy5-Maleimide** has been aggregated from various suppliers and public databases. Note that slight variations in reported values may exist between different commercial sources.

**Table 1: Physical and Chemical Properties**

Property	Value	Source(s)
Molecular Formula	<chem>C38H43KN4O9S2</chem>	<a href="#">[2]</a> <a href="#">[3]</a>
	<chem>C38H44N4O9S2</chem>	<a href="#">[8]</a>
Molecular Weight	803.00 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
	764.9 g/mol	<a href="#">[8]</a>
	872.26 g/mol	<a href="#">[6]</a>
Appearance	Dark blue solid/powder	<a href="#">[3]</a>
Solubility	Water, DMSO, DMF	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a>
Storage Temperature	-20°C	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Purity	≥95%	<a href="#">[2]</a>

**Table 2: Spectral Properties**

Property	Value	Source(s)
Excitation Maximum ( $\lambda_{\text{ex}}$ )	~646 nm	[2][9]
648 nm	[6]	
Emission Maximum ( $\lambda_{\text{em}}$ )	~662 nm	[2][9]
671 nm	[6]	
Extinction Coefficient	271,000 $\text{cm}^{-1}\text{M}^{-1}$	[2]
250,000 $\text{cm}^{-1}\text{M}^{-1}$	[6]	
Fluorescence Quantum Yield	0.2	[2][3]
0.28		
Spectrally Similar Dyes	Alexa Fluor® 647, DyLight® 649	[6]

## Experimental Protocols

**Sulfo-Cy5-Maleimide** is a thiol-reactive fluorescent dye. The maleimide group specifically reacts with sulphhydryl groups (-SH), most commonly found on cysteine residues within proteins, to form a stable thioether bond.[3][6][10] This reaction is efficient at a neutral pH of 6.5-7.5.[10]

## General Protein Labeling Protocol

This protocol is a generalized procedure for conjugating **Sulfo-Cy5-Maleimide** to a protein. Optimization may be required for specific proteins and applications.

Materials:

- Protein of interest containing free thiol groups
- **Sulfo-Cy5-Maleimide**
- Reaction Buffer: Degassed, thiol-free buffer, pH 7.0-7.5 (e.g., PBS, HEPES, Tris).

- Reducing Agent (optional): TCEP (tris(2-carboxyethyl)phosphine) for reducing disulfide bonds.
- Quenching Reagent (optional): Free cysteine or  $\beta$ -mercaptoethanol.
- Solvent: Anhydrous DMSO or DMF.
- Purification System: Size-exclusion chromatography (e.g., Sephadex G-25 column), dialysis, or FPLC.[11][12][13]

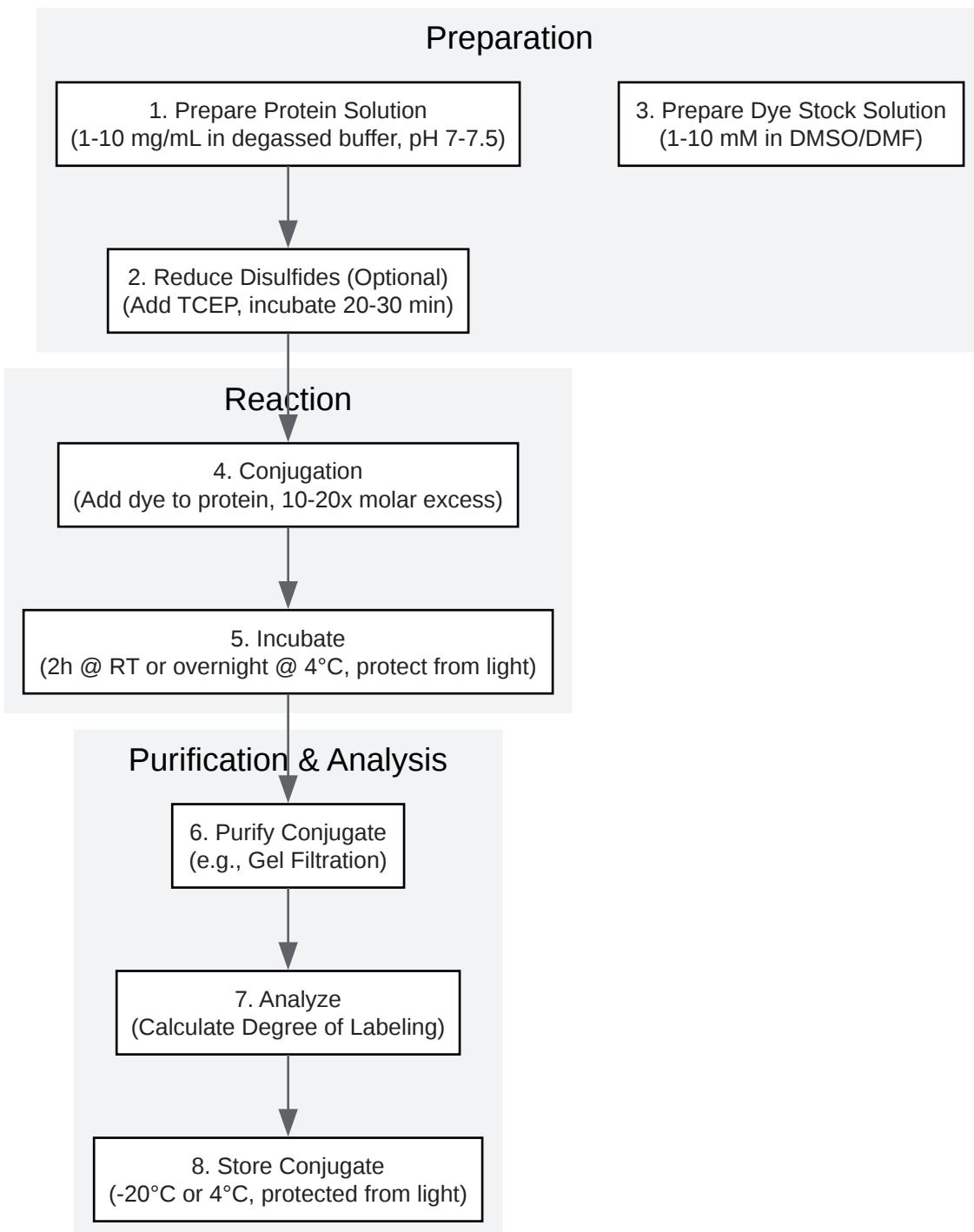
#### Procedure:

- Protein Preparation: Dissolve the protein in the degassed reaction buffer at a concentration of 1-10 mg/mL.[11][12][13] If the protein's native disulfide bonds need to be reduced to generate free thiols, add a 10-100 fold molar excess of TCEP and incubate for 20-30 minutes at room temperature.[11][12] TCEP does not need to be removed before adding the dye.[11]
- Dye Preparation: Allow the vial of **Sulfo-Cy5-Maleimide** to warm to room temperature. Prepare a 1-10 mM stock solution in anhydrous DMSO or DMF.[11][12][13]
- Conjugation Reaction: While gently stirring the protein solution, add the dye stock solution to achieve a final dye-to-protein molar ratio of 10:1 to 20:1.[10][14] Protect the reaction mixture from light and incubate for 2 hours at room temperature or overnight at 4°C.[10][11][12][13]
- Purification: Separate the labeled protein from the unreacted dye. This is commonly achieved using a gel filtration column (e.g., Sephadex G-25) equilibrated with a suitable buffer (e.g., PBS).[10] The first colored band to elute is the dye-protein conjugate.
- Degree of Labeling (DOL) Calculation: The DOL (the average number of dye molecules per protein) can be determined by measuring the absorbance of the purified conjugate at 280 nm (for the protein) and at the dye's absorption maximum (~646 nm).[14]
- Storage: Store the purified conjugate at 4°C, protected from light.[14] For long-term storage, consider adding a stabilizer like BSA and a bacteriostatic agent like sodium azide, or store in 50% glycerol at -20°C.[14]

# Visualized Workflows and Relationships

## Experimental Workflow for Protein Labeling

The following diagram illustrates the typical workflow for labeling a protein with **Sulfo-Cy5-Maleimide**.

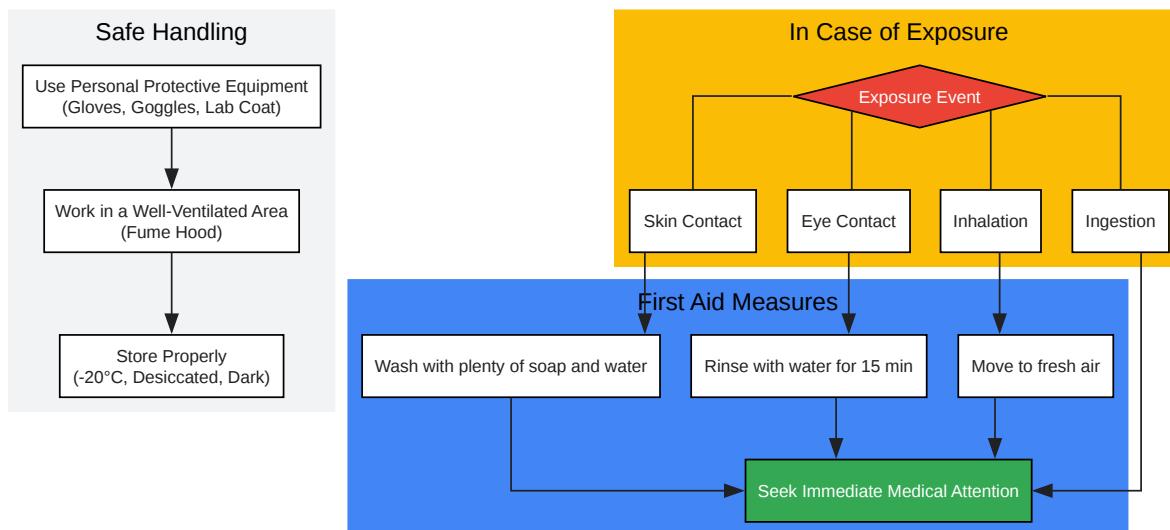


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Caption: Workflow for thiol-reactive labeling of proteins using **Sulfo-Cy5-Maleimide**.

## Safety and First Aid Logical Flow

This diagram outlines the logical steps for safe handling and emergency response.

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Caption: Decision-making flow for safe handling and first aid for **Sulfo-Cy5-Maleimide**.

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